

Application Notes and Protocols for HT-2157 In Vivo Dosing and Administration

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Compound of Interest

Compound Name: HT-2157
CAS No.: 1000273-87-9
Cat. No.: B10801091

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the in vivo dosing and administration of **HT-2157**, a selective antagonist of the galanin-3 receptor (Gal3). The protocols are based on currently available preclinical data.

Compound Information

Compound Name	Synonyms	CAS Number	Molecular Formula	Molecular Weight	Mechanism of Action
HT-2157	SNAP-37889	303149-14-6	C ₂₁ H ₁₃ F ₃ N ₂ O	366.34 g/mol	Selective, high-affinity, competitive antagonist of the galanin-3 receptor (Gal3).[1]

In Vivo Dosing and Administration Data

The following table summarizes the available quantitative data for the in vivo administration of **HT-2157** in rats. All cited studies have utilized a single dose of 30 mg/kg delivered via intraperitoneal injection.

Species	Dose	Route of Administration	Vehicle	Observed Effects
Rat (Male, alcohol-preferring iP)	30 mg/kg	Intraperitoneal (i.p.)	10% DMSO in 90% Corn Oil	- Reduced operant responding for ethanol, sucrose, and saccharin.[1] [2] - Did not alter locomotor activity.[1][2]
Rat (Male, Wistar)	3 and 10 mg/kg	Not Specified	Not Specified	- Increased drinking in the Vogel punished drinking task (anxiolytic-like effect).[3] - Reduced immobility time in the forced swim test (antidepressant-like effect).[3]
Rat (Obese type 2 diabetic)	30 mg/kg	Intraperitoneal (i.p.)	5% DMSO and 1% HMC in saline	- Reversed the effects of spexin on hypothalamic NPY and AgRP expression.[4]

Note: There is a lack of publicly available dose-response and pharmacokinetic data for **HT-2157**. The 30 mg/kg dose in rats is the most consistently reported effective dose in the literature.

Experimental Protocols

Preparation of Dosing Solution

Materials:

- **HT-2157** powder
- Dimethyl sulfoxide (DMSO)
- Corn oil or Saline with 1% Hydroxypropyl methylcellulose (HMC)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Heating block or water bath (optional)

Protocol 1: DMSO and Corn Oil Vehicle

- Weigh the required amount of **HT-2157** powder in a sterile microcentrifuge tube.
- Add DMSO to constitute 10% of the final volume.
- Vortex the mixture thoroughly until the powder is completely dissolved. Gentle heating or sonication may be applied to aid dissolution.
- Add corn oil to reach the final desired volume (90% of the total).
- Vortex the solution again to ensure a homogenous suspension.
- The final solution should be prepared fresh on the day of the experiment.

Protocol 2: DMSO, HMC, and Saline Vehicle

- Weigh the required amount of **HT-2157** powder in a sterile microcentrifuge tube.
- Add DMSO to constitute 5% of the final volume.

- Vortex the mixture until the powder is dissolved.
- In a separate tube, prepare a 1% HMC solution in saline.
- Add the 1% HMC in saline solution to the dissolved **HT-2157** to reach the final desired volume.
- Vortex the solution thoroughly to ensure it is well-mixed.[4]
- Prepare the dosing solution fresh daily.

Intraperitoneal (i.p.) Administration in Rats

Materials:

- Prepared **HT-2157** dosing solution
- Appropriate gauge needles (e.g., 25-27 gauge)
- 1 mL syringes
- Animal scale
- 70% ethanol for disinfection

Procedure:

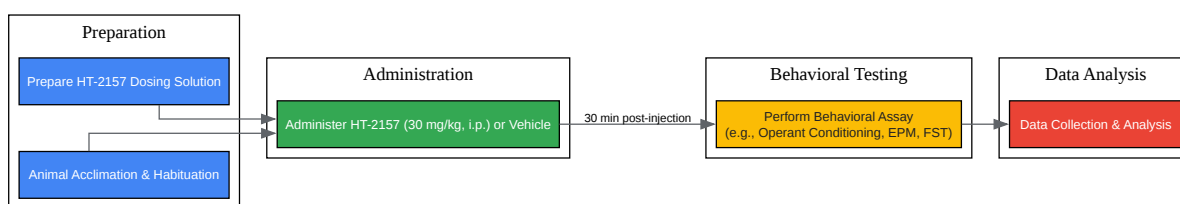
- Weigh the rat to determine the correct volume of the dosing solution to administer based on the 30 mg/kg dose.
- Gently restrain the rat, exposing its abdomen. The rat should be tilted slightly head-down to move the abdominal organs away from the injection site.
- The injection site is typically in the lower quadrant of the abdomen, off the midline to avoid the bladder and the linea alba.
- Swab the injection site with 70% ethanol.

- Insert the needle at a 30-45 degree angle into the peritoneal cavity. Be careful not to insert the needle too deeply to avoid puncturing any organs.
- Aspirate slightly to ensure no fluid (e.g., blood, urine) is drawn back into the syringe, which would indicate improper needle placement.
- If the aspiration is clear, slowly inject the **HT-2157** solution.
- Withdraw the needle and return the rat to its cage.
- Monitor the animal for any adverse reactions.

Key Experimental Workflows and Signaling Pathways

Experimental Workflow for Behavioral Studies

The following diagram illustrates a general workflow for conducting behavioral experiments with **HT-2157** in rats.



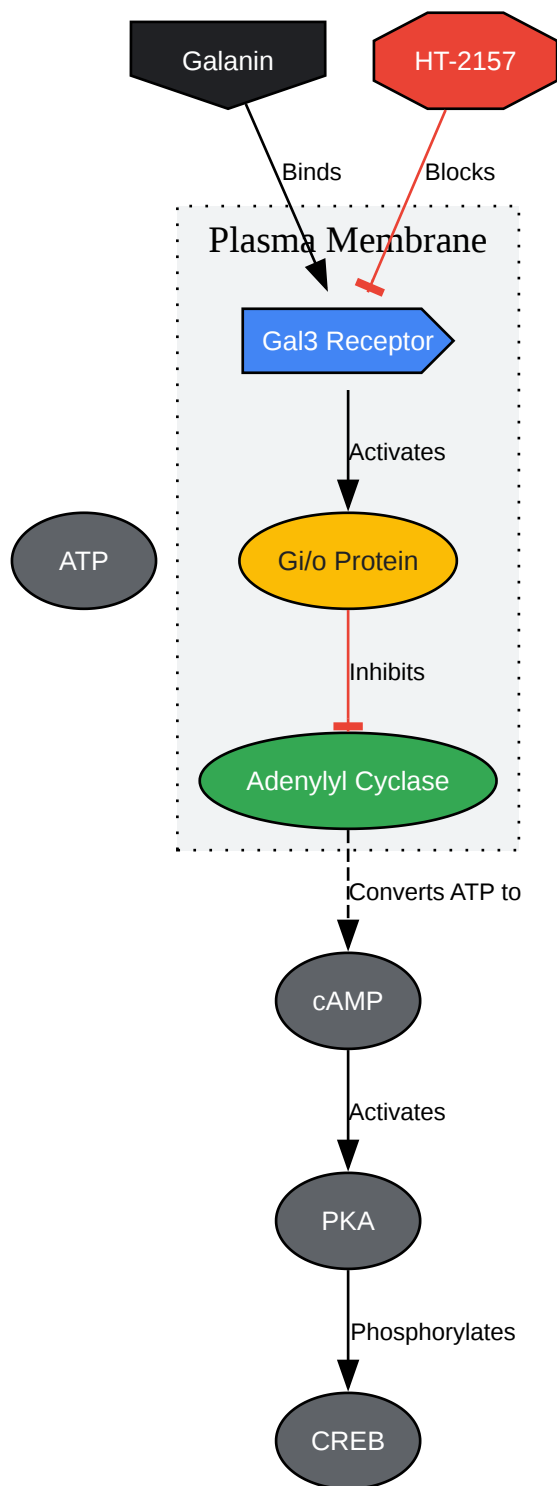
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Workflow for in vivo behavioral studies with **HT-2157**.

Galanin Receptor 3 (Gal3) Signaling Pathway

HT-2157 acts as an antagonist at the Gal3 receptor. The binding of the endogenous ligand, galanin, to Gal3 typically leads to the inhibition of adenylyl cyclase. **HT-2157** blocks this

interaction.



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Simplified Gal3 receptor signaling cascade.

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